

Protocol for Morin Hydrate Stock Solution Preparation and Storage

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Morin hydrate

Cat. No.: B2884138

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

Morin hydrate is a naturally occurring flavonoid found in various plants, including members of the Moraceae and Rosaceae families.^{[1][2]} It has garnered significant interest in the scientific community due to its wide range of biological activities, including antioxidant, anti-inflammatory, anticancer, and hepatoprotective effects.^{[1][2][3][4]} **Morin hydrate** exerts its pharmacological effects by modulating several key cellular signaling pathways, such as NF- κ B, MAPK, and Wnt/ β -catenin.^{[1][5]} This document provides a detailed protocol for the preparation and storage of **Morin hydrate** stock solutions for in vitro research applications.

Physicochemical and Solubility Data

Proper preparation of a **Morin hydrate** stock solution is critical for accurate and reproducible experimental results. The following tables summarize the key physicochemical properties and solubility data for **Morin hydrate**.

Table 1: Physicochemical Properties of **Morin Hydrate**

Property	Value	Reference
CAS Number	654055-01-3	[6]
Molecular Formula	C ₁₅ H ₁₀ O ₇ · xH ₂ O	[6]
Molecular Weight	320.25 g/mol (monohydrate)	[6]
Appearance	Light yellow to brown powder/crystal	[7]

Table 2: Solubility of **Morin Hydrate**

Solvent	Solubility	Reference
Dimethyl Sulfoxide (DMSO)	64 mg/mL (199.84 mM)	[6]
Ethanol	1 mg/mL (for stock preparation)	[8]
Methanol	Soluble	[2]
Water (pH 7.0)	28.72 µg/mL	[8]
Phosphate Buffered Saline (PBS, pH 7.4)	54.86 µg/mL	[8]
0.1 N HCl (pH 1.2)	32.69 µg/mL	[8]
Tris Base Buffer (pH 9.0)	505.9 µg/mL	[8]

Note: The solubility of **Morin hydrate** in aqueous solutions is pH-dependent, with increased solubility at higher pH.[8]

Experimental Protocol: Preparation of a 100 mM Morin Hydrate Stock Solution in DMSO

This protocol describes the preparation of a 100 mM stock solution of **Morin hydrate** in DMSO, a common solvent for in vitro studies.

Materials and Reagents:

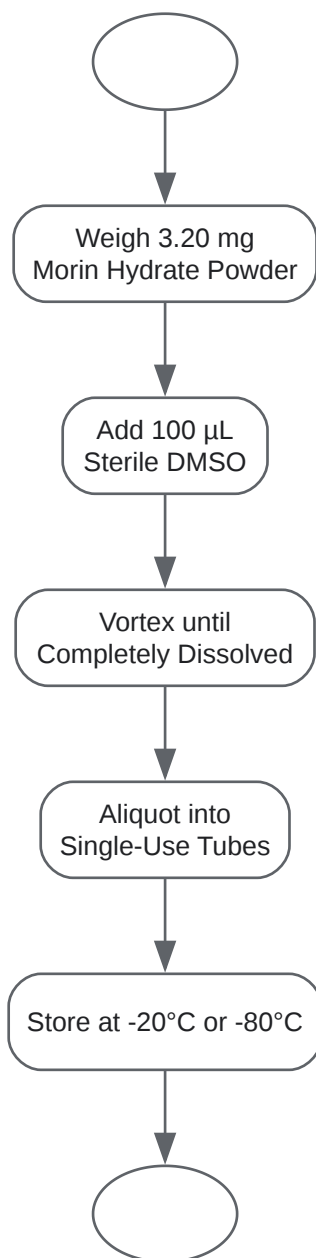
- **Morin hydrate** powder ($\geq 98\%$ purity)
- Dimethyl Sulfoxide (DMSO), sterile, cell culture grade
- Sterile microcentrifuge tubes or vials (amber or covered in foil)
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, filtered pipette tips

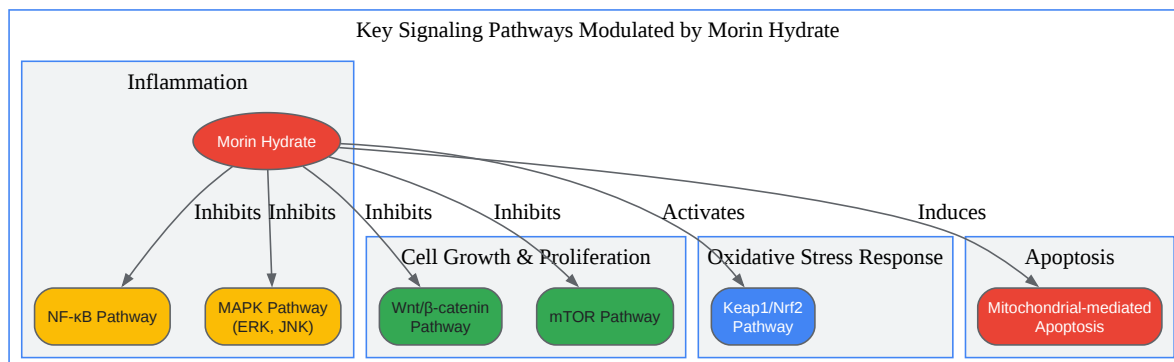
Procedure:

- **Preparation:** In a biological safety cabinet or a designated clean area, allow the **Morin hydrate** powder and DMSO to come to room temperature.
- **Weighing:** Using a calibrated analytical balance, carefully weigh out 3.20 mg of **Morin hydrate** powder and transfer it to a sterile microcentrifuge tube.
- **Dissolution:** Add 100 μL of sterile DMSO to the microcentrifuge tube containing the **Morin hydrate** powder.
- **Mixing:** Cap the tube tightly and vortex the solution for 1-2 minutes until the **Morin hydrate** is completely dissolved. The solution should be clear and yellow.
- **Storage:** Aliquot the 100 mM stock solution into smaller, single-use volumes in sterile, light-protected microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).

Workflow for **Morin Hydrate** Stock Solution Preparation

Workflow for Morin Hydrate Stock Solution Preparation





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